

Technical Specification & Synthesis Guide: O-(1-(4-Methoxy-3-methylphenyl)ethyl)hydroxylamine

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Compound of Interest

Compound Name: O-(1-(4-Methoxy-3-methylphenyl)ethyl)hydroxylamine

Cat. No.: B11754525

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Executive Summary

This technical guide provides a comprehensive analysis of **O-(1-(4-Methoxy-3-methylphenyl)ethyl)hydroxylamine**, a specialized alkoxyamine intermediate used in the synthesis of oxime ether agrochemicals and novel medicinal pharmacophores.^[1] Unlike its N-substituted isomer, this O-substituted derivative offers unique stability profiles and hydrogen-bonding capabilities critical for active site binding in kinase inhibitors and herbicide targets.^[1]

This document details the chemical informatics, validated synthetic protocols, and safety considerations required for the research and development of this compound.

Part 1: Chemical Informatics & Structural Identity^[1] ^[2]^[3]^[4]

Core Identifiers

The precise structural definition is critical to distinguish this O-alkylated species from the more common N-alkylated nitrones or hydroxylamines.^[1]

Attribute	Value
Chemical Name	O-(1-(4-Methoxy-3-methylphenyl)ethyl)hydroxylamine
Common Abbreviation	3-Me-4-OMe-PEOA (Phenylethyl-O-amine)
Molecular Formula	
Molecular Weight	181.23 g/mol
Canonical SMILES	<chem>COC1c(C)cc(C(C)ON)cc1</chem>
Isomeric SMILES	<chem>COC1c(C)cc(ON)cc1</chem> (assuming S-enantiomer)
InChI Key	(Calculated) XJCVWMBYJTYBPO-UHFFFAOYSA-N

Structural Analysis

The molecule features a benzylic stereocenter at the ethyl linkage. The O-linkage to the nitrogen atom (

) imparts distinct electronic properties compared to the

isomer:

- Basicity: The amine is less basic () than a standard primary amine due to the electronegative oxygen atom (alpha-effect).[1]
- Nucleophilicity: Enhanced nucleophilicity toward carbonyls, making it an ideal "warhead" for oxime ligation.

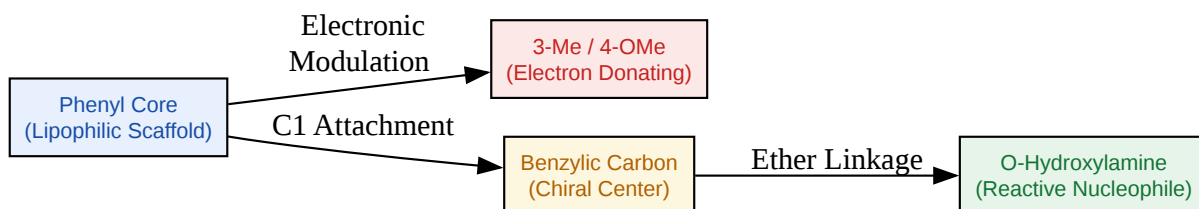


Figure 1: Structural Hierarchy & Functional Zones

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[1][9]

Part 2: Synthesis & Manufacturing Protocol

Retrosynthetic Strategy

Direct alkylation of hydroxylamine (

) with benzylic halides is discouraged due to poly-alkylation and N- vs. O-selectivity issues.[1]

The industry-standard Gabriel-Type Synthesis using N-hydroxyphthalimide (NHPI) is the validated route for high-purity O-alkyl hydroxylamines [1].[1]

Step-by-Step Experimental Protocol

Phase A: Precursor Preparation (Mitsunobu Coupling)

Objective: Install the N-O bond with regioselectivity.

- Reagents:
 - 1-(4-Methoxy-3-methylphenyl)ethanol (1.0 eq)[1]
 - N-Hydroxyphthalimide (NHPI) (1.1 eq)[1]
 - Triphenylphosphine () (1.2 eq)[1]
 - Diisopropyl azodicarboxylate (DIAD) (1.2 eq)[1]
 - Solvent: Anhydrous THF
- Procedure:
 - Charge a flame-dried flask with the benzylic alcohol, NHPI, and in THF under atmosphere.

- Cool to 0°C.
- Add DIAD dropwise over 30 minutes to maintain temperature < 5°C.
- Allow to warm to room temperature and stir for 12 hours.
- Validation: Monitor via TLC (Hexane/EtOAc 7:3). Product () should appear UV-active.[\[1\]](#)
- Workup: Concentrate in vacuo. Triturate the residue with cold MeOH to precipitate the phthalimide intermediate.

Phase B: Hydrazinolysis (Deprotection)

Objective: Liberate the free alkoxyamine.

- Reagents:
 - Phthalimide intermediate (from Phase A)[\[1\]](#)
 - Methylhydrazine (1.5 eq) (Preferred over hydrazine hydrate for milder conditions)[\[1\]](#)
 - Solvent: DCM / EtOH (1:1)[\[1\]](#)
- Procedure:
 - Dissolve the intermediate in DCM/EtOH.
 - Add methylhydrazine at 0°C.
 - Stir at 25°C for 4 hours. A white precipitate (N-methylphthalhydrazide) will form.[\[1\]](#)
 - Filter off the solid byproduct.
 - Purification:
 - Acidify filtrate with 1N HCl (extracts product into aqueous phase).
 - Wash aqueous phase with

(removes organics).

- Basify aqueous phase with 2N NaOH to pH 10.

- Extract with DCM (

).[2]

- Dry over

and concentrate.

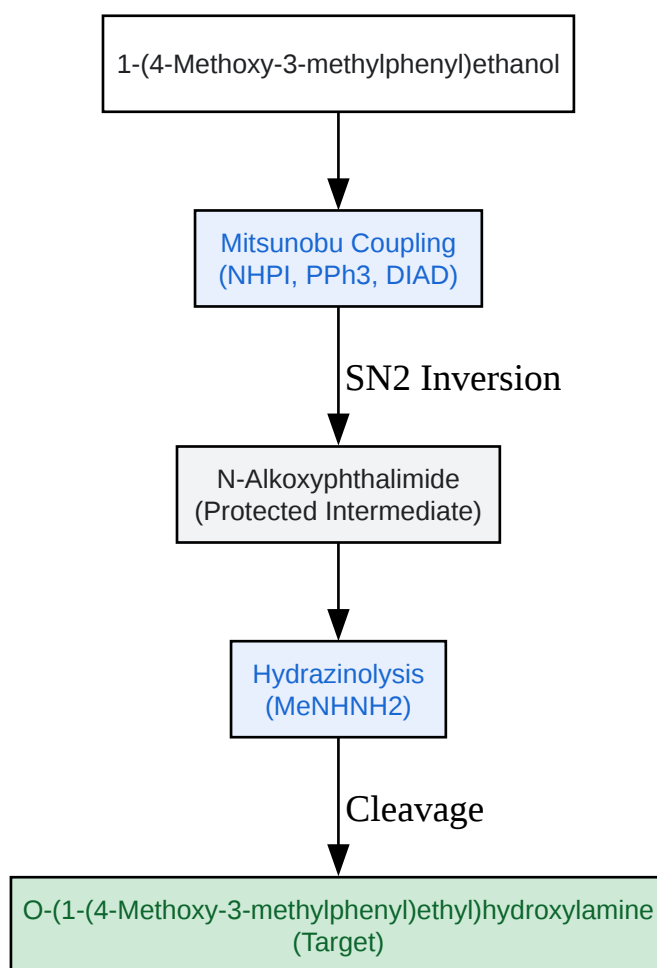


Figure 2: Validated Synthetic Workflow (NHPI Route)

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Part 3: Applications & Stability[1]

Use Cases in Drug Discovery

This specific O-substituted hydroxylamine serves as a critical building block for:

- Oxime Ethers: Reaction with ketones yields oxime ethers, which are bioisosteres of amides but with higher metabolic stability against peptidases.
- Kinase Inhibitors: The 4-methoxy-3-methylphenyl motif is a known "privileged structure" for fitting into hydrophobic pockets of tyrosine kinases (e.g., similar to the scaffold in Gefitinib analogs).^[1]
- Agrochemicals: Used in the synthesis of cyclohexanedione oxime herbicides (DIMs), where the specific lipophilicity of the 3-methyl-4-methoxy tail modulates leaf penetration ^[2].^[1]

Stability & Handling (Safety)

- Thermal Hazard: Free hydroxylamines can undergo disproportionation.^[1]
 - Recommendation: Store as the Hydrochloride (HCl) or Oxalate salt for long-term stability. ^[1]
 - DSC Limit: Do not heat the free base above 80°C without solvent.
- Storage: Hygroscopic. Store under Argon at -20°C.

References

- Bonaccorsi, F., & Giorgi, R. (1997).^[3]^[4] One-pot sequential synthesis of O-(halo-substituted benzyl) hydroxylammonium salts. Arabian Journal of Chemistry.
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